

Application Note: HPLC and NMR Characterization of Arecaidine but-2-ynyl ester tosylate

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Compound of Interest

Compound Name: *Arecaidine but-2-ynyl ester
tosylate*

Cat. No.: B1665755

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Introduction

Arecaidine but-2-ynyl ester tosylate (ABET) is a synthetic derivative of arecaidine, an alkaloid found in the areca nut.^[1] It is a potent and selective agonist for the M2 muscarinic acetylcholine receptor (mAChR), making it a valuable pharmacological tool for studying M2 receptor-mediated physiological and pathological processes.^{[1][2][3]} M2 receptors are predominantly found in the heart, where they mediate a decrease in heart rate and cardiac contractility, as well as in the central and peripheral nervous systems.^{[4][5][6]} Given its role in cardiovascular research and potential therapeutic applications, rigorous analytical characterization is essential to ensure the identity, purity, and stability of ABET.^{[2][7]} This application note provides detailed protocols for the characterization of **Arecaidine but-2-ynyl ester tosylate** using High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Physicochemical Properties

A summary of the key physicochemical properties of **Arecaidine but-2-ynyl ester tosylate** is presented in Table 1.

Property	Value	Reference
CAS Number	119630-77-2	[1]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ · C ₇ H ₈ SO ₃	[1]
Molecular Weight	365.44 g/mol	[1]
Purity	≥98%	[1]
Solubility	Soluble up to 100 mM in water	[1]
Storage	Store solid form at room temperature. Stock solutions should be stored at -20°C for 1 month or -80°C for 6 months.	[2]

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a fundamental technique for assessing the purity of **Arecaidine but-2-ynyl ester tosylate**. A reverse-phase method is employed to separate the compound of interest from potential impurities.

Experimental Protocol

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 analytical column (e.g., 4.6 x 250 mm, 5 µm particle size).
- **Arecaidine but-2-ynyl ester tosylate** reference standard.
- Acetonitrile (HPLC grade).
- Trifluoroacetic acid (TFA), HPLC grade.
- Ultrapure water.

2. Chromatographic Conditions: A summary of the HPLC method parameters is provided in Table 2.

Parameter	Condition
Column	C18 Reverse-Phase
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	A suitable gradient to ensure separation, e.g., 5-95% B over 20 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Detection Wavelength	254 nm ^[1]
Column Temperature	25°C

3. Sample Preparation:

- Prepare a stock solution of **Arecaidine but-2-ynyl ester tosylate** in ultrapure water at a concentration of 1 mg/mL.
- From the stock solution, prepare a working solution of 10 µg/mL in the initial mobile phase composition (e.g., 95% Mobile Phase A, 5% Mobile Phase B).
- Filter the working solution through a 0.22 µm syringe filter prior to injection.

4. Data Analysis:

- The purity of the sample is determined by calculating the peak area of the main component relative to the total peak area of all components in the chromatogram.
- The retention time of the sample should match that of a reference standard analyzed under the same conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of **Arecaidine but-2-ynyl ester tosylate**. Both ^1H and ^{13}C NMR are crucial for verifying the compound's identity.

Experimental Protocol

1. Instrumentation and Materials:

- NMR spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.
- Deuterated solvent (e.g., Deuterium oxide, D_2O).
- **Arecaidine but-2-ynyl ester tosylate** sample.

2. Sample Preparation:

- Dissolve approximately 5-10 mg of **Arecaidine but-2-ynyl ester tosylate** in 0.6-0.7 mL of D_2O .
- Vortex the sample until the solid is completely dissolved.
- Transfer the solution to an NMR tube.

3. NMR Data Acquisition:

- Acquire a ^1H NMR spectrum.
- Acquire a ^{13}C NMR spectrum.
- Standard acquisition parameters for both nuclei should be used, with a sufficient number of scans to obtain a good signal-to-noise ratio.

4. Data Analysis and Interpretation: The acquired NMR spectra should be consistent with the known structure of **Arecaidine but-2-ynyl ester tosylate**. The expected chemical shifts for the key protons are summarized in Table 3.

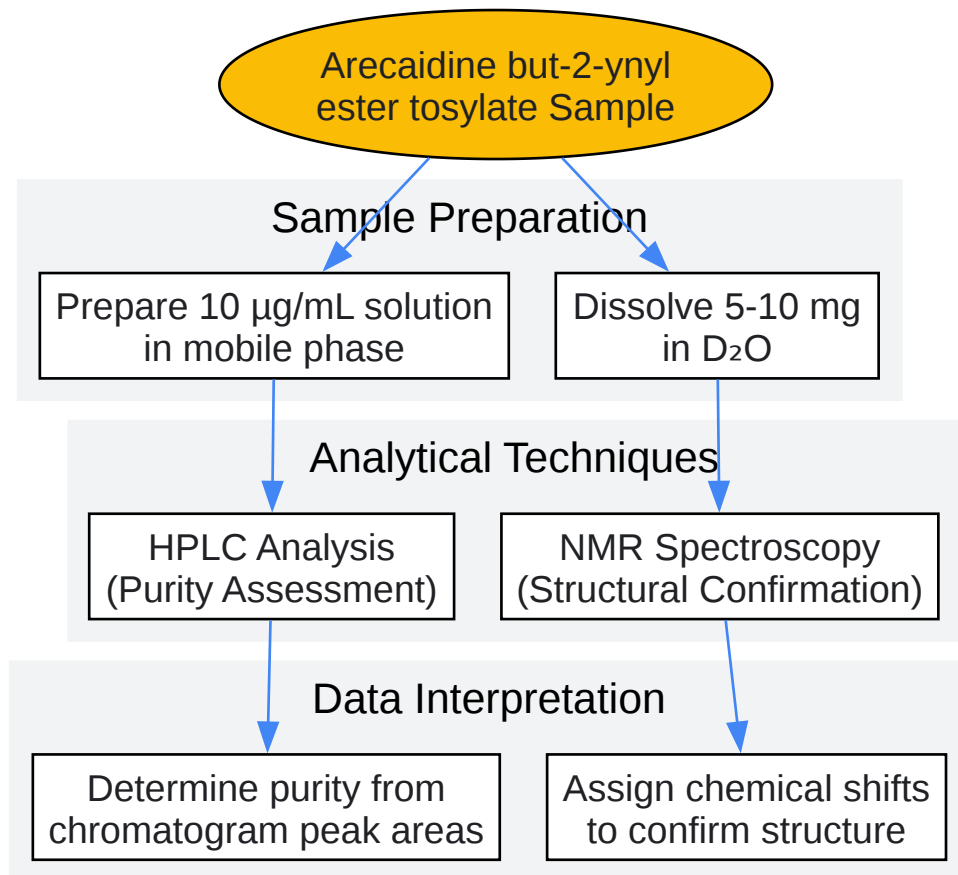
Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
Tosyl aromatic	7.69	d	2H	Protons ortho to the sulfonyl group
Tosyl aromatic	7.48	d	2H	Protons meta to the sulfonyl group
OCH ₂ C≡C	4.76	t	2H	Methylene protons of the butynyl ester
NCH ₂	3.55–3.45	m	2H	Methylene protons in the pyridine ring adjacent to the nitrogen
NCH ₃	2.98	s	3H	Methyl protons on the nitrogen

Data obtained from ¹H NMR (400 MHz, D₂O).[1]

Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for the characterization of **Arecaidine but-2-ynyl ester tosylate** and its known signaling pathway.

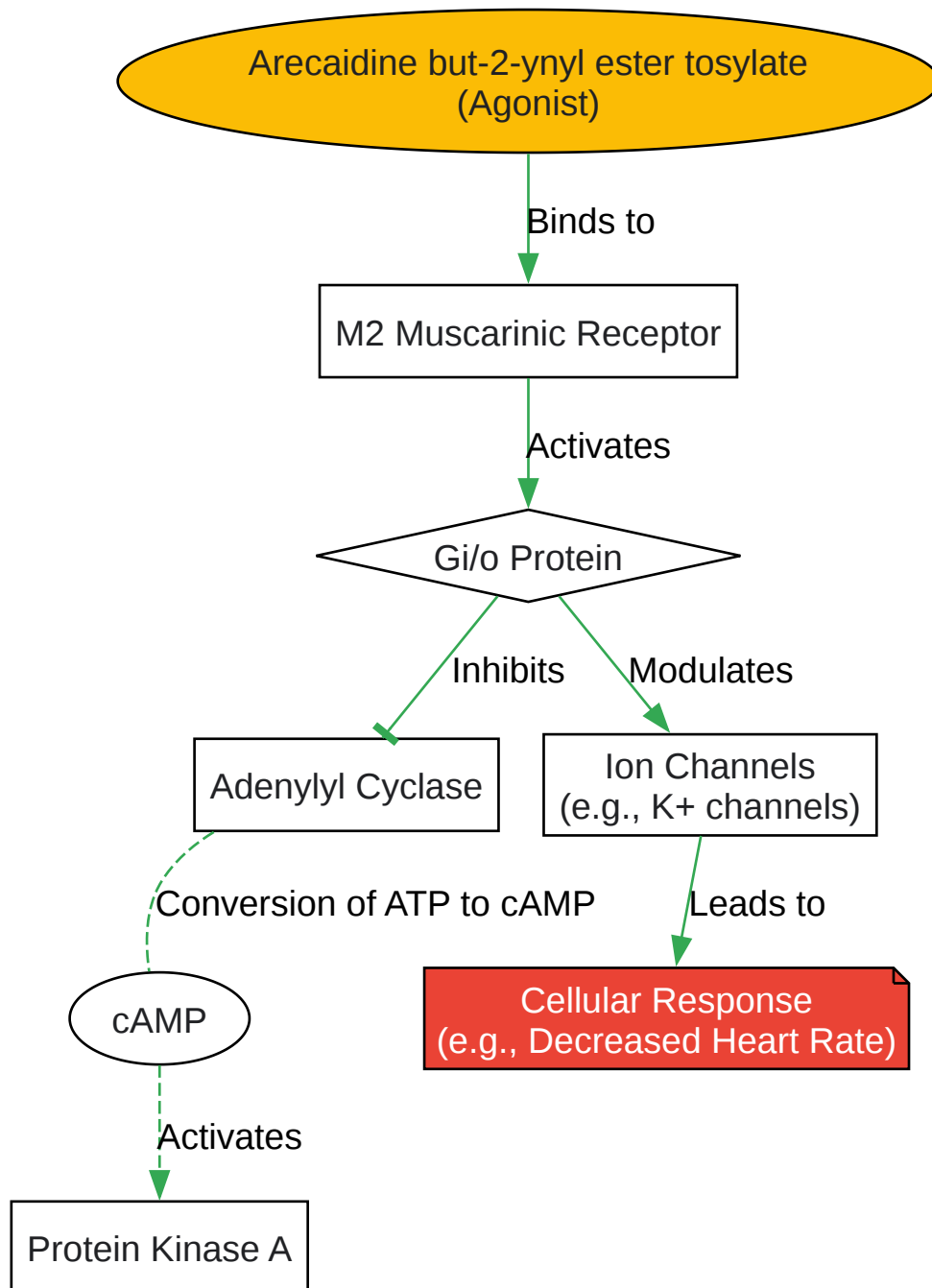
Experimental Workflow for ABET Characterization



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Caption: Experimental workflow for the HPLC and NMR characterization of **Arecaidine but-2-ynyl ester tosylate**.

M2 Muscarinic Receptor Signaling Pathway

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Caption: Simplified signaling pathway of the M2 muscarinic receptor activated by **Arecaidine but-2-ynyl ester tosylate**.

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References

- 1. Arecaidine but-2-ynyl ester tosylate | 119630-77-2; 499-04-7 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Arecaidine but-2-ynyl ester (tosylate) - MedChem Express [bioscience.co.uk]
- 4. Muscarinic acetylcholine receptors: signal transduction through multiple effectors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pnas.org [pnas.org]
- 6. taylorfrancis.com [taylorfrancis.com]
- 7. Anti-carcinogenic effects of arecaidine but-2-ynyl ester tosylate on breast cancer: proliferation inhibition and activation of apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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